

Undecane-d24 molecular weight and formula

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Compound of Interest

Compound Name: Undecane-d24

Cat. No.: B574772

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An In-Depth Technical Guide to Undecane-d24

This technical guide provides a comprehensive overview of the core physicochemical properties of **undecane-d24**, a deuterated form of n-undecane. This document is intended for researchers, scientists, and professionals in the fields of drug development, materials science, and analytical chemistry where isotopically labeled compounds are of significant interest.

Introduction

Undecane-d24 is a saturated aliphatic hydrocarbon in which all 24 hydrogen atoms of n-undecane have been replaced with deuterium atoms. This isotopic substitution makes it a valuable tool in a variety of scientific applications, including as an internal standard in mass spectrometry, for tracing metabolic pathways, and in neutron scattering studies of material properties. Its chemical behavior is nearly identical to that of its non-deuterated counterpart, but its increased mass and distinct spectroscopic signature allow for its differentiation and quantification in complex matrices.

Physicochemical Properties

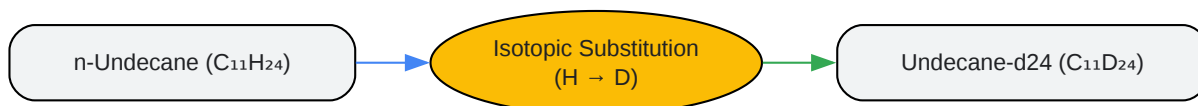
The fundamental properties of **undecane-d24** are summarized in the table below. These values are crucial for its application in experimental settings.

Property	Value
Chemical Formula	$C_{11}D_{24}$ or $CD_3(CD_2)_9CD_3$ [1]
Molecular Weight	180.46 g/mol [2]
IUPAC Name	1,1,1,2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9,10,10,11,11,11-tetracosadeuterioundecane [1][2]
CAS Number	164858-54-2 [1]

For comparison, the non-deuterated n-undecane has a molecular formula of $C_{11}H_{24}$ and a molecular weight of approximately 156.31 g/mol [3][4][5][6].

Logical Relationship of Undecane-d24 Formation

The following diagram illustrates the conceptual relationship between the parent compound, the isotopic labeling process, and the resulting deuterated molecule.



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Caption: Conceptual workflow of **undecane-d24** formation.

Experimental Protocols

Detailed experimental protocols for the synthesis of **undecane-d24** are highly specific and proprietary to chemical suppliers. However, a general approach involves the use of a suitable undecane precursor and a deuterium source under conditions that facilitate hydrogen-deuterium exchange, often catalyzed by a metal catalyst.

For analytical procedures, the use of **undecane-d24** as an internal standard in gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS) involves the following general steps:

- **Standard Preparation:** A stock solution of **undecane-d24** is prepared in a suitable solvent at a known concentration.
- **Sample Spiking:** A precise volume of the internal standard stock solution is added to all samples, calibration standards, and quality control samples.
- **Extraction:** The analytes of interest and the internal standard are extracted from the sample matrix using an appropriate technique (e.g., liquid-liquid extraction, solid-phase extraction).
- **Analysis:** The extract is injected into the GC-MS or LC-MS system. The instrument is operated in a mode that allows for the simultaneous monitoring of the characteristic ions of the analyte and the deuterated internal standard.
- **Quantification:** The ratio of the analyte peak area to the internal standard peak area is calculated and used to construct a calibration curve from the standards. This curve is then used to determine the concentration of the analyte in the unknown samples.

Applications in Research and Development

The primary utility of **undecane-d24** stems from its isotopic labeling. Some key applications include:

- **Tracer Studies:** In drug metabolism and environmental fate studies, **undecane-d24** can be used to trace the uptake, distribution, and degradation of undecane and related compounds.
- **Internal Standards:** Due to its similar chemical behavior to undecane and its distinct mass, it serves as an excellent internal standard for quantitative analysis, correcting for variations in sample preparation and instrument response.
- **Neutron Scattering:** The significant difference in the neutron scattering cross-section between hydrogen and deuterium makes deuterated compounds like **undecane-d24** valuable probes in neutron scattering experiments to study the structure and dynamics of materials, such as polymers and biological membranes.

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